

Immediate Safety and Hazard Summary

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Compound of Interest

Compound Name: Myrcene

Cat. No.: B1677589

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Myrcene is a flammable liquid and vapor that can cause skin and serious eye irritation.^{[1][3][4]} It may be fatal if swallowed and enters the airways.^{[1][3][4]} It is crucial to prevent its release into the environment as it is very toxic to aquatic life with long-lasting effects.^{[1][2]} Before handling, consult the Safety Data Sheet (SDS) for complete hazard information.^[7]

Data Summary for Myrcene Disposal

The following table summarizes key quantitative data and classifications relevant to the disposal of **myrcene**.

Parameter	Value / Classification	Source
UN Number	2319	^[3]
Hazard Class	3 (Flammable Liquid)	^[3]
Packing Group	III	^[3]
Flash Point	39.4 °C (103.0 °F) Closed Cup	^[1]
Disposal Classification	Hazardous Waste	^{[1][2][6]}
Environmental Hazard	Very toxic to aquatic life	^{[1][2][5]}
Primary Health Hazards	Aspiration hazard, skin irritation, serious eye irritation	^{[1][3][4]}

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **myrcene** and **myrcene**-contaminated materials in a laboratory setting.

Step 1: Personal Protective Equipment (PPE)

Before handling **myrcene** waste, ensure you are wearing appropriate PPE:

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.[\[8\]](#)
- Hand Protection: Handle with chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use.[\[1\]](#)[\[8\]](#)
- Body Protection: Wear a lab coat or impervious clothing to prevent skin contact.[\[8\]](#)

Step 2: Waste Segregation and Collection

Proper segregation is critical to prevent dangerous chemical reactions.[\[9\]](#)

- Designate a Waste Container: Use a clearly labeled, leak-proof container made of a compatible material (glass or appropriate plastic is suitable).[\[6\]](#)[\[9\]](#)[\[10\]](#) The container must have a secure screw cap.[\[10\]](#)
- Labeling: Label the container with a "HAZARDOUS WASTE" tag, identifying the contents as "Waste **Myrcene**" or "Terpene Hydrocarbons, N.O.S.". [\[3\]](#)[\[6\]](#) List all constituents if it's a mixed waste stream.
- Collection: Pour liquid **myrcene** waste carefully into the designated container. For **myrcene**-contaminated solids (e.g., absorbent pads, gloves, paper towels), collect them in a separate, clearly labeled solid waste container.[\[9\]](#)
- Container Management: Keep the waste container closed at all times except when adding waste.[\[6\]](#)[\[10\]](#) Do not overfill the container; leave at least one inch of headspace to allow for vapor expansion.[\[10\]](#)

Step 3: Handling Spills

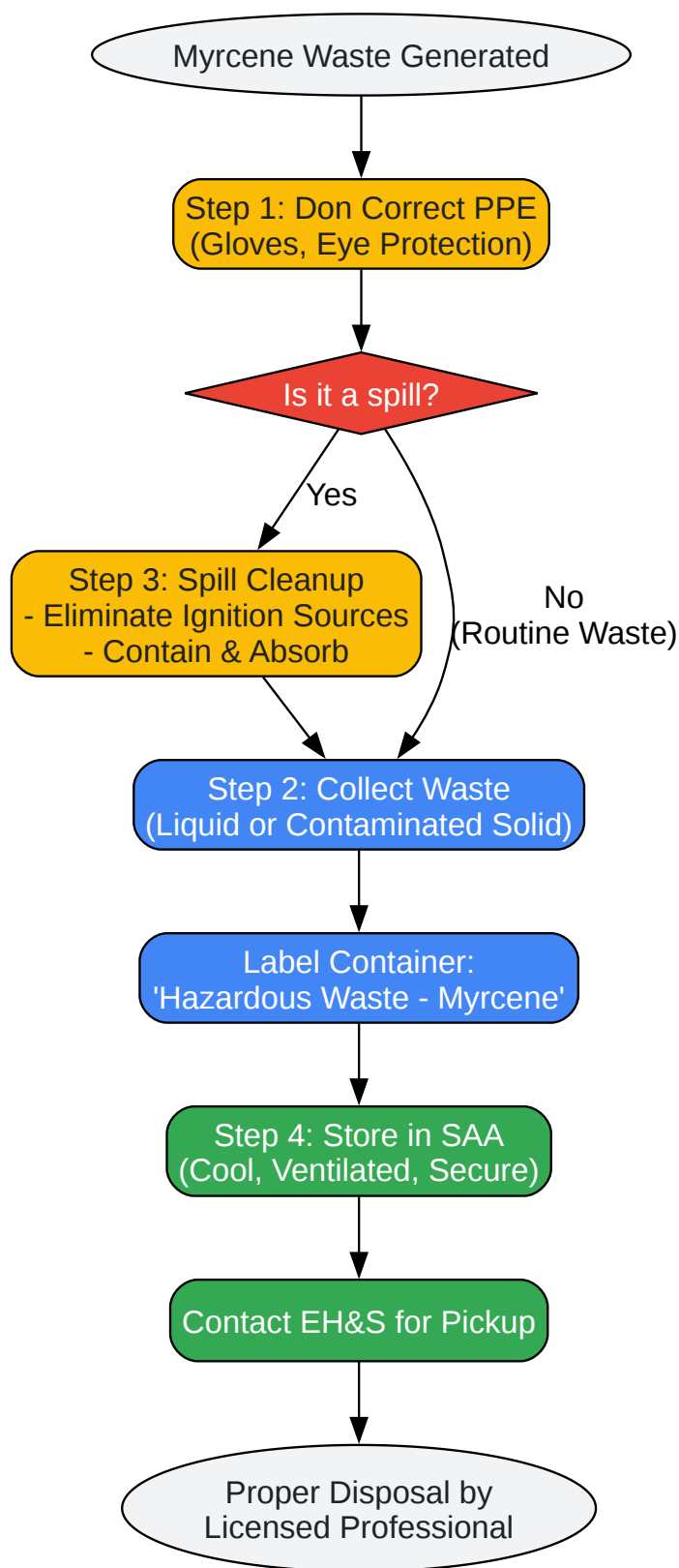
In the event of a **myrcene** spill, follow these procedures:

- Eliminate Ignition Sources: Immediately remove all sources of ignition, such as sparks, open flames, or hot surfaces.[1][2][3][4] Use non-sparking tools for cleanup.[1][3][4]
- Ventilate the Area: Ensure adequate ventilation to prevent the accumulation of flammable vapors.[3]
- Contain the Spill: Prevent the spill from spreading or entering drains.[1][3][5] Dike the material if possible.[1][4]
- Absorb the Spill: Use an inert, non-combustible absorbent material like sand, vermiculite, or dry clay to soak up the spill.[1][2][4]
- Collect and Dispose: Collect the contaminated absorbent material and place it into your designated hazardous waste container for solids.[2][3] Note that the contaminated absorbent poses the same hazards as the original material.[2]

Step 4: Storage and Final Disposal

- Storage: Store the sealed hazardous waste container in a designated, well-ventilated Satellite Accumulation Area (SAA) at or near the point of generation.[10][11] The storage area should be cool and away from incompatible materials like strong oxidizing agents.[2][5]
- Arrange for Pickup: Do not dispose of **myrcene** down the drain or in regular trash.[2][3][6] Contact your institution's Environmental Health & Safety (EH&S) department or a licensed professional waste disposal service to arrange for the collection and proper disposal of the hazardous waste.[3][6] Disposal must be in accordance with all applicable federal, state, and local regulations.[1][4]

Myrcene Waste Management Workflow



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Caption: Workflow for the safe handling and disposal of **myrcene** waste.

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